



# Verlukast: A Potent Tool for Interrogating Leukotriene Signaling Pathways

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Compound of Interest		
Compound Name:	Verlukast	
Cat. No.:	B1683815	Get Quote

Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

**Verlukast**, also known as MK-679, is a potent and selective antagonist of the cysteinyl leukotriene receptor 1 (CysLT1).[1][2] Its high affinity and specificity make it an invaluable tool compound for elucidating the role of cysteinyl leukotrienes (CysLTs) in a multitude of physiological and pathophysiological processes. This document provides detailed application notes and experimental protocols for utilizing **Verlukast** to study leukotriene signaling in both in vitro and in vivo models.

Cysteinyl leukotrienes—LTC4, LTD4, and LTE4—are potent lipid mediators derived from arachidonic acid. They play a crucial role in inflammatory responses, particularly in the context of asthma and allergic rhinitis, where they mediate bronchoconstriction, mucus secretion, and eosinophil recruitment.[3][4] **Verlukast** exerts its effects by competitively inhibiting the binding of these leukotrienes to the CysLT1 receptor, thereby blocking their downstream signaling cascades.[1]

### **Data Presentation**

The following tables summarize the quantitative data for **Verlukast**, providing key parameters for its use in experimental settings.



Table 1: In Vitro Binding Affinity and Functional Antagonism of Verlukast

Parameter	Species/Tissue/Cell Line	Value	Reference
IC50 ([ <sup>3</sup> H]LTD4 Binding)	Guinea Pig Lung Homogenates	3.1 ± 0.5 nM	
Human Lung Homogenates	8.0 ± 3.0 nM		
U937 Cell Membranes	10.7 ± 1.6 nM		
-log KB (Functional Antagonism)	Guinea Pig Trachea (vs. LTD4)	8.8	
Guinea Pig Trachea (vs. LTC4)	8.6		
Guinea Pig Trachea (vs. LTE4)	8.9	<del>-</del>	
Human Trachea (vs. LTD4)	8.3 ± 0.2	-	

Table 2: In Vivo Efficacy of Verlukast

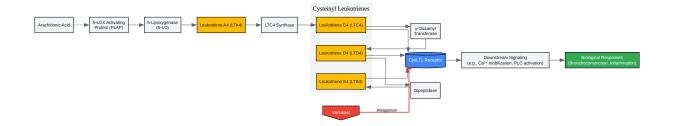


Animal Model	Administrat ion Route	Agonist	Verlukast Dose	Effect	Reference
Anesthetized Guinea Pigs	Intravenous (i.v.)	LTD4 (i.v.)	Not specified	Antagonized bronchoconst riction	
Anesthetized Guinea Pigs	Aerosol	LTD4 (i.v.)	Not specified	Antagonized bronchoconst riction	
Anesthetized Guinea Pigs	Intraduodenal	LTD4 (0.2 μg/kg i.v.)	0.25 mg/kg	Antagonized bronchoconst riction	
Conscious Squirrel Monkeys	Oral & Aerosol	LTD4	Not specified	Blocked LTD4- induced bronchoconst riction	
Conscious Sensitized Rats	Oral	Ovalbumin	Not specified	Blocked ovalbumin- induced bronchoconst riction (with methysergide )	

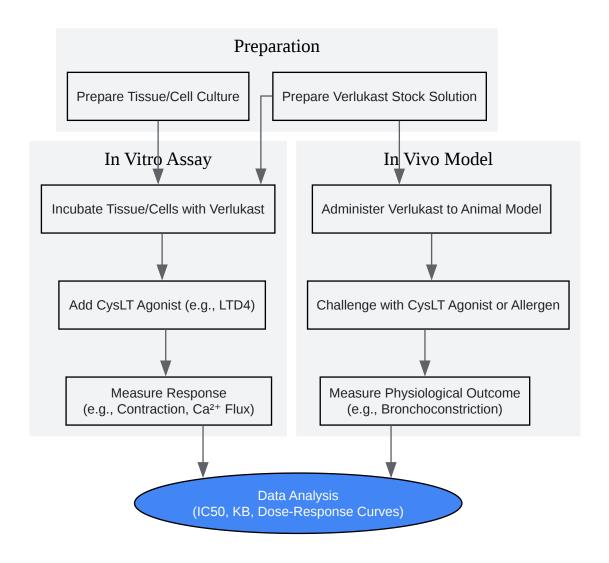
## **Signaling Pathways and Experimental Workflows**

To visually represent the mechanism of action and experimental design, the following diagrams are provided.









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## References

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